

but-2-ynedinitrile IUPAC name and synonyms

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Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: B094463

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An In-depth Technical Guide to **But-2-ynedinitrile**

Nomenclature and Identification

But-2-ynedinitrile is a highly reactive chemical compound composed of carbon and nitrogen.
[1] Its linear molecular structure, $\text{N}\equiv\text{C}-\text{C}\equiv\text{C}-\text{C}\equiv\text{N}$, features a sequence of alternating triple and single covalent bonds.[1][2] This structure can be conceptualized as an acetylene molecule where cyanide groups have replaced both hydrogen atoms.[1][3]

IUPAC Name: **But-2-ynedinitrile**[1][4]

Synonyms:

- Dicyanoacetylene[1][4][5]
- Carbon Subnitride[1][3]
- Acetylenedicarbonitrile[4][5]
- Butynedinitrile
- 1,2-Dicyanoacetylene[4][5][6]

Physicochemical Properties

But-2-ynedinitrile is a colorless, volatile liquid at room temperature with a strong odor.[1] Its high positive standard enthalpy of formation indicates it is an endothermic compound, capable

of releasing significant energy upon decomposition.[1][3] This property contributes to its explosive nature.[1] A summary of its key quantitative properties is presented below.

Property	Value
Chemical Formula	C ₄ N ₂
Molar Mass	76.06 g·mol ⁻¹
CAS Number	1071-98-3
Appearance	Colorless volatile liquid
Density	0.907 g/cm ³
Melting Point	20.5 °C (68.9 °F; 293.6 K)
Boiling Point	76.5 °C (169.7 °F; 349.6 K)
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+500.4 kJ/mol

(Data sourced from[1][3][4])

Synthesis Protocols

The synthesis of **but-2-ynedinitrile** is challenging and typically reserved for laboratory settings with specialized equipment due to the hazardous nature of the compound and its precursors.

Experimental Protocol 1: Synthesis from Graphite

This industrial method involves the reaction of nitrogen gas with graphite at extremely high temperatures.

- Objective: To synthesize **but-2-ynedinitrile** via direct combination of elements.
- Materials: High-purity graphite, dry nitrogen gas.
- Apparatus: High-temperature furnace or graphite-resistance furnace capable of reaching 3000 K, gas flow controllers.
- Methodology:

- A sample of graphite is placed within the furnace.
- Dry nitrogen gas is passed over the graphite sample.
- The furnace temperature is elevated to between 2,673 and 3,000 K (2,400 and 2,727 °C).
[1]
- The effluent gas containing **but-2-ynedinitrile** is passed through a cold trap (e.g., liquid nitrogen) to collect the product.
- Purification is typically achieved through vacuum sublimation.[7]

Caption: High-temperature synthesis of **but-2-ynedinitrile** from nitrogen and graphite.

Experimental Protocol 2: Dehydration of Acetylene Dicarboxamide

This laboratory-scale synthesis involves the dehydration of an amide precursor.

- Objective: To synthesize **but-2-ynedinitrile** via chemical dehydration.
- Materials: Acetylene dicarboxamide, phosphorus pentoxide (P_2O_5).
- Apparatus: Round-bottom flask, heating mantle, condenser, collection flask, vacuum source.
- Methodology:
 - Acetylene dicarboxamide is mixed with a powerful dehydrating agent, such as phosphorus pentoxide (P_2O_5), in a reaction flask.[3]
 - The mixture is gently heated under vacuum.
 - The resulting **but-2-ynedinitrile** vaporizes under these conditions.
 - The vapor is passed through a condenser and collected in a cooled flask.
 - This method has a reported maximum yield of 40%.

Chemical Reactivity and Applications

The core of **but-2-ynedinitrile**'s utility in organic synthesis lies in its electronic structure. The two terminal cyanide groups are strongly electron-withdrawing, which makes the central alkyne bond highly electron-deficient.^[3] This characteristic renders it a potent electrophile and an exceptionally reactive dienophile for cycloaddition reactions.^{[1][3]}

Diels-Alder Reactions

But-2-ynedinitrile is a powerful dienophile, readily participating in [4+2] cycloaddition reactions with a wide range of dienes.^[1] Its high reactivity allows it to react even with typically unreactive partners, including aromatic compounds. For instance, it adds to 1,2,4,5-tetramethylbenzene (durene) to form a substituted bicyclooctatriene, a reaction achievable by only the most potent dienophiles.^[1] This makes it an invaluable reagent for synthesizing complex, polycyclic, and nitrogen-containing molecules.^[3]

Caption: Generalized workflow for the Diels-Alder reaction using **but-2-ynedinitrile**.

Other Applications

- **Astrochemistry:** Solid-phase **but-2-ynedinitrile** has been identified in the atmosphere of Titan, Saturn's largest moon, via infrared spectroscopy, highlighting its formation and stability in unique chemical environments.^[3]
- **High-Energy Materials:** When burned in pure oxygen, **but-2-ynedinitrile** produces a bright blue-white flame with a temperature of 5,260 K (4,990 °C), one of the hottest known flames from a chemical reaction.^{[1][3]} This extreme energy release makes it a subject of interest in the study of high-energy materials.
- **Materials and Coordination Chemistry:** The high reactivity of **but-2-ynedinitrile** extends to polymerization, often occurring at room temperature to form a dark solid.^[1] This property is explored in the development of novel polymers and coordination compounds.^[3]

Safety and Handling

But-2-ynedinitrile is an extremely hazardous substance that requires specialized handling procedures.

- **Explosion Hazard:** Due to its high endothermic heat of formation, the pure compound and its concentrated solutions are explosive and can decompose violently into carbon powder and nitrogen gas.[1]
- **Flammability:** The compound is extremely flammable.
- **Toxicity:** It is considered highly toxic, and its high vapor pressure at room temperature presents a significant inhalation hazard.
- **Storage:** To prevent polymerization and potential decomposition, **but-2-ynedinitrile** must be stored at very low temperatures, such as in dry ice (-78 °C) or liquid nitrogen, and kept away from light and oxygen. Diluted solutions are significantly more stable for handling and storage.

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